Technical Guide: Structure-Activity Relationship of 1-(4-Bromophenylsulfonyl)-4-propylpiperazine

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Compound of Interest	
Compound Name:	*1-(4-Bromophenylsulfonyl)-4-propylpiperazine*
CAS No.:	*888181-08-6*
Cat. No.:	*B1275619*

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Part 1: Executive Summary & Chemical Architecture

The Privileged Scaffold

1-(4-Bromophenylsulfonyl)-4-propylpiperazine represents a canonical "privileged structure" in medicinal chemistry, specifically within the class of arylsulfonyl piperazines. This scaffold is widely recognized for its utility in targeting G-Protein Coupled Receptors (GPCRs), most notably the Serotonin 5-HT$_6$ Receptor (as an antagonist) and the Chemokine CCR3 Receptor.

The molecule functions as a lipophilic, basic amine probe. Its activity is governed by the spatial arrangement of two hydrophobic domains separated by a semi-rigid piperazine core and a sulfonyl linker.

Structural Deconstruction

To understand the SAR, we must dissect the molecule into four distinct pharmacophoric regions:

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Region	Component	Chemical Character	Biological Function
A	4-Bromophenyl	Lipophilic/Aromatic	Engages hydrophobic pockets (e.g., Trp/Phe residues). The Bromine atom provides halogen bonding capability and metabolic blockade.
B	Sulfonyl Group	Polar Linker	Acts as a Hydrogen Bond Acceptor (HBA). Enforces a tetrahedral geometry that kinks the molecule out of planarity.
C	Piperazine Ring	Basic Core	Provides the critical ionizable nitrogen (pKa ~8-9) for salt-bridge formation with Aspartate residues (e.g., Asp3.32 in 5-HT_6).
D	Propyl Group	Aliphatic Tail	Modulates lipophilicity (LogP) and steric fit. Often optimized to fill auxiliary hydrophobic pockets.

Part 2: Detailed Structure-Activity Relationship (SAR)

Region A: The Aryl "Warhead" (4-Bromophenyl)

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The 4-bromophenyl moiety is critical for affinity. In 5-HT_6 antagonists, this region typically occupies a deep hydrophobic pocket defined by aromatic residues.

- Halogen Substitution: The presence of Bromine at the para position is often superior to unsubstituted analogs.
    - Electronic Effect: Br is electron-withdrawing, increasing the acidity of the sulfonamide region (though less relevant here as it's a tertiary sulfonamide) and modulating the dipole of the phenyl ring.
    - Metabolic Stability: Substitution at the para position blocks CYP450-mediated hydroxylation, a common metabolic clearance route for phenyl rings.
    - Halogen Bonding: The Br atom can participate in "halogen bonding" (interaction between the electrophilic

      -hole of the halogen and a backbone carbonyl oxygen in the receptor).

Region B: The Sulfonyl Linker

The sulfonyl group (

) is not merely a connector; it is a pharmacophoric anchor.

- Geometry: Unlike an amide linker (planar), the sulfonyl group adopts a tetrahedral geometry. This forces the phenyl ring and the piperazine ring into a specific twisted conformation, critical for fitting into the receptor's binding cleft.
- H-Bonding: The sulfonyl oxygens serve as H-bond acceptors. In 5-HT_6 models, these often interact with Serine or Threonine residues in the transmembrane bundle.

Region C: The Piperazine Core

The piperazine ring acts as a semi-rigid scaffold that directs the vectors of the aryl and alkyl substituents.

- Basicity: The distal nitrogen (N4) is basic. At physiological pH, it is protonated. This positive charge is essential for the "ionic lock" interaction with a conserved Aspartate residue (Asp

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III:08 or Asp 3.32) found in aminergic GPCRs.

- Conformation: The ring typically adopts a chair conformation, minimizing steric clash and projecting the N-substituents equatorially.

Region D: The N-Propyl Substituent

The propyl chain on the N4 nitrogen is a key modulator of selectivity.

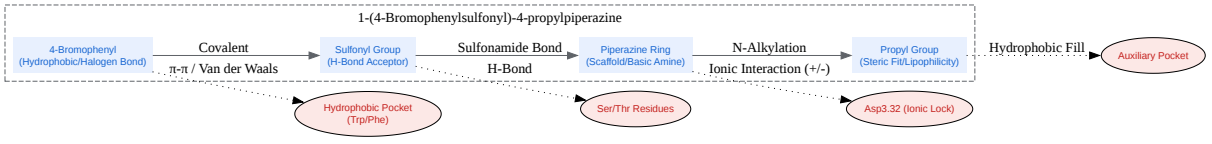
- Steric Tolerance: SAR studies in this class often show a "Goldilocks" effect. Methyl groups may be too small to achieve maximum van der Waals contact, while bulky groups (benzyl) might clash unless a specific sub-pocket exists. Propyl offers an optimal balance of hydrophobicity and flexibility.

- Selectivity: In 5-HT_6 vs. 5-HT_2A selectivity, the size of this N-alkyl group acts as a filter. The propyl group is often tolerated well by 5-HT_6 but may reduce affinity for off-target receptors with smaller binding pockets.

Part 3: Visualizations (Graphviz)

Pharmacophore Map

This diagram illustrates the functional zones of the molecule described in the SAR section.



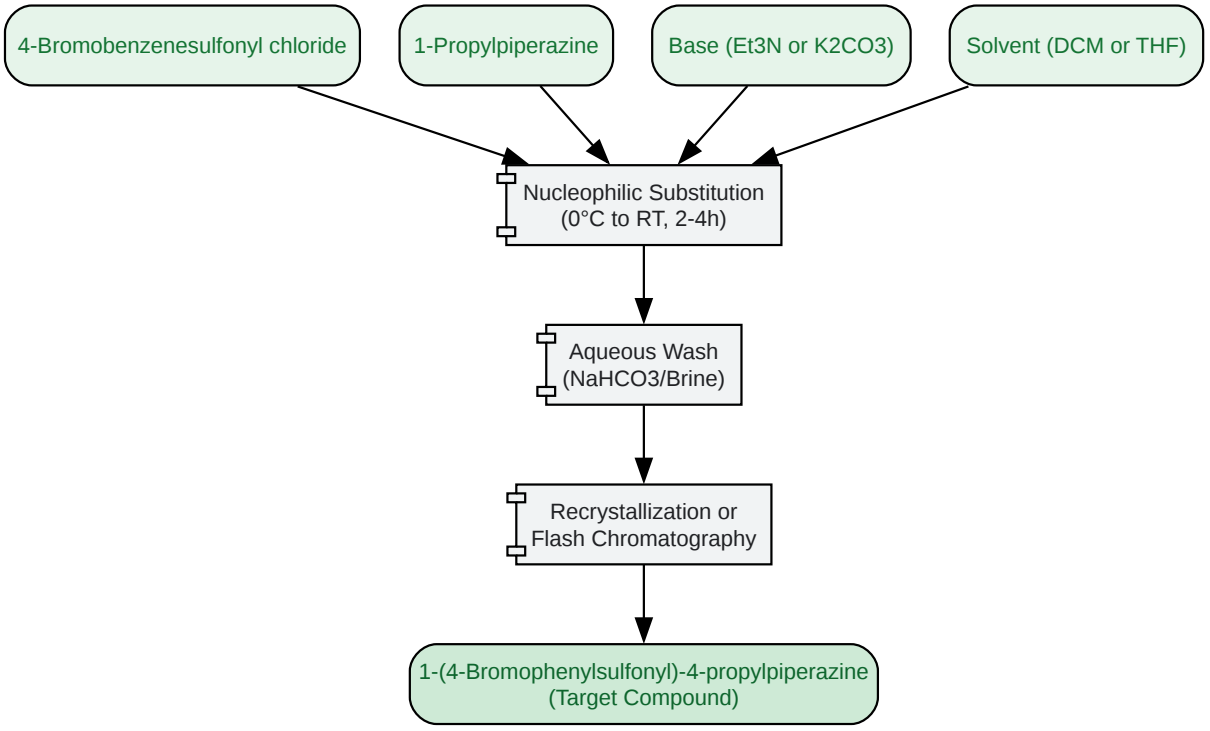
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Figure 1: Pharmacophore dissection showing the interaction of chemical moieties with theoretical receptor residues.

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Synthesis Workflow

The synthesis follows a standard Schotten-Baumann protocol, ensuring high yield and purity.



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Figure 2: Synthetic pathway via sulfonyl chloride coupling.[1]

Part 4: Experimental Protocols

Synthesis Protocol (Self-Validating)

Objective: Synthesize **1-(4-Bromophenylsulfonyl)-4-propylpiperazine** via nucleophilic attack.

- Preparation: In a round-bottom flask, dissolve 1-propylpiperazine (1.0 equiv) and Triethylamine (1.2 equiv) in anhydrous Dichloromethane (DCM). Cool the solution to 0°C using an ice bath.

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- Addition: Dropwise add a solution of 4-bromobenzenesulfonyl chloride (1.0 equiv) in DCM over 20 minutes. Note: Exothermic reaction; control rate to prevent side products.
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. Monitor via TLC (System: 5% MeOH in DCM).
- Workup:
  - Wash organic layer with saturated
    (2x) to remove acidic byproducts.
  - Wash with Brine (1x).
  - Dry over anhydrous
    , filter, and concentrate in vacuo.
- Validation: The crude solid is recrystallized from Ethanol/Hexane.
  - Expected Yield: >85%
  - Purity Check: HPLC >95%; NMR confirms 4 aromatic protons (AA'BB' system) and propyl chain signals.

Biological Assay: 5-HT$_6$ Radioligand Binding

Objective: Determine the affinity (
) of the compound.

- Membrane Prep: HEK-293 cells stably expressing human 5-HT$_6$ receptors.
- Radioligand:
  -LSD or
  -SB-271046 (specific antagonist).
- Protocol:

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- Incubate membranes with radioligand (2 nM) and varying concentrations of the test compound (

  to

  M) in binding buffer (50 mM Tris-HCl, pH 7.4, 10 mM

).
- Incubation time: 60 min at 37°C.
- Terminate by rapid filtration over GF/B filters.
- Measure radioactivity via liquid scintillation counting.

- Analysis: Calculate

  using non-linear regression; convert to

  using the Cheng-Prusoff equation.

Part 5: References

- Structure-activity relationship studies of sulfonylpiperazine analogs as novel negative allosteric modulators of human neuronal nicotinic receptors. Source: National Institutes of Health (PMC) URL:[Link]
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- Small molecule antagonists for chemokine CCR3 receptors. Source: PubMed (Bioorg Med Chem) URL:[Link][2]
- Synthesis and SAR of (piperazin-1-yl-phenyl)-arylsulfonamides: a novel series of atypical antipsychotic agents. Source: Bioorganic & Medicinal Chemistry Letters URL:[Link][2]

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